

"physical and chemical properties of Chlorodifluoroacetic anhydride"

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Compound of Interest

Compound Name: Chlorodifluoroacetic anhydride

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An In-depth Technical Guide to **Chlorodifluoroacetic Anhydride**

Introduction

Chlorodifluoroacetic anhydride, with the chemical formula $C_4Cl_2F_4O_3$, is a highly reactive chemical intermediate of significant interest to researchers, scientists, and professionals in drug development.^{[1][2][3]} Its utility stems from its ability to introduce chlorodifluoroacetyl groups into various organic molecules, a key step in the synthesis of complex fluorinated compounds.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **chlorodifluoroacetic anhydride**, its applications, and relevant experimental considerations.

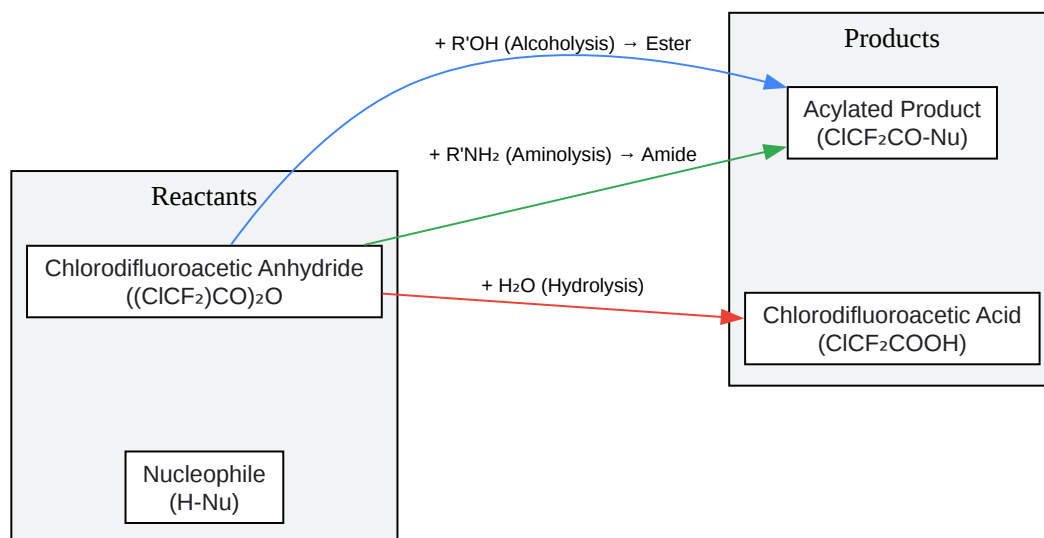
Physical and Chemical Properties

Chlorodifluoroacetic anhydride is a colorless liquid at room temperature.^{[1][4]} A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C4Cl2F4O3	[1][2][4][5]
Linear Formula	(ClCF2CO)2O	[6]
Molecular Weight	242.93 g/mol	[1][3][4][5]
CAS Number	2834-23-3	[1][2][4][5][6]
Appearance	Colorless liquid	[1][4]
Density	1.395 g/mL at 25 °C	[1][6][7]
Boiling Point	96 - 97 °C	[1][4][6][7]
Refractive Index	n _{20/D} 1.347	[1][6]
Solubility	Slightly soluble in water (1.4 g/L at 25°C).[7]	[7]
Stability	Stable under recommended storage conditions, but sensitive to moisture.[4][8]	[4][8]
Purity	≥ 98% (Assay by titration)	[1][6]

Chemical Reactivity and Mechanisms

As an acid anhydride, the reactivity of **chlorodifluoroacetic anhydride** is characterized by the electrophilicity of its carbonyl carbons, making it susceptible to nucleophilic acyl substitution reactions.[9] The presence of electronegative fluorine and chlorine atoms further enhances this reactivity. Common reactions involve nucleophiles such as water, alcohols, and amines, leading to the formation of carboxylic acids, esters, and amides, respectively.[9]



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General reaction pathways of **chlorodifluoroacetic anhydride**.

Applications in Research and Development

Chlorodifluoroacetic anhydride is a versatile reagent with several applications in scientific research and industrial processes.

- **Synthesis of Fluorinated Compounds:** It serves as a crucial intermediate in the synthesis of various fluorinated organic compounds, which are of significant interest in the pharmaceutical and agrochemical industries due to their enhanced biological activity and stability.^[1]
- **Derivatization Agent:** It is used as a derivatizing agent for amines and alcohols in gas chromatography (GC) applications.^[5] This process enhances the volatility and thermal stability of the analytes, improving their separation and detection.^[7]
- **Drug Development:** The anhydride is an intermediate in the synthesis of active pharmaceutical ingredients (APIs).^[1] The introduction of the chlorodifluoroacetyl group can significantly alter the pharmacokinetic and pharmacodynamic properties of drug candidates.

- Material Science: It plays a role in the development of advanced materials, including specialty polymers with enhanced thermal stability and chemical resistance for use in electronics and coatings.[\[1\]](#)

Experimental Methodologies

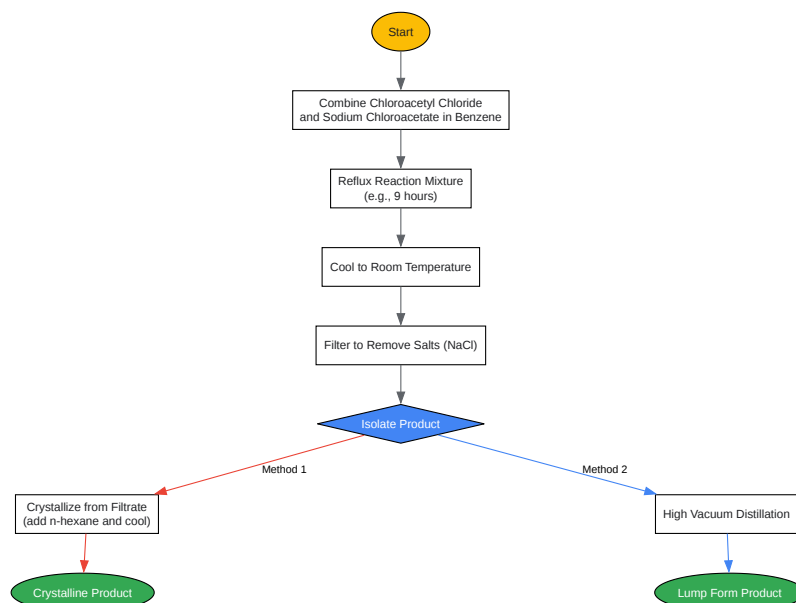
Synthesis of a Related Anhydride: Chloroacetic Anhydride

While a specific, detailed protocol for the synthesis of **chlorodifluoroacetic anhydride** was not found in the provided search results, a common method for synthesizing a similar compound, chloroacetic anhydride, involves the reaction of chloroacetyl chloride with sodium chloroacetate. This can serve as a representative workflow.



Procedure Outline:

- Sodium monochloroacetate is slowly added to a stirred solution of chloroacetyl chloride in a suitable solvent like dry benzene.[\[10\]](#)
- The reaction mixture is refluxed for several hours.[\[10\]](#)
- After cooling, the precipitated salts are filtered off.[\[10\]](#)
- The product can be isolated from the filtrate by crystallization or vacuum distillation.[\[10\]](#)

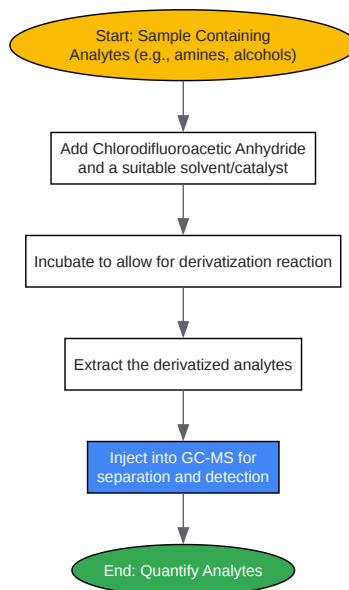


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Workflow for the synthesis of chloroacetic anhydride.

Derivatization for GC-MS Analysis

Chlorodifluoroacetic anhydride is employed as a derivatization reagent, for instance, in the determination of estrone and 17 β -estradiol in hair by GC-MS.[7] The general workflow for such an analysis is outlined below.



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Workflow for analyte derivatization using **chlorodifluoroacetic anhydride**.

Safety and Handling

Chlorodifluoroacetic anhydride is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is classified as toxic if swallowed, harmful in contact with skin, and causes severe skin burns and eye damage.[6][11] It is corrosive and a lachrymator.[7][12]
- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.[12] Avoid contact with skin, eyes, and clothing, and avoid inhalation of vapor or mist.[4] Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield.[6]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[4] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[4]

- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[4] Fire may produce hazardous decomposition products including carbon oxides, hydrogen chloride gas, and hydrogen fluoride.[4]

Conclusion

Chlorodifluoroacetic anhydride is a valuable and highly reactive chemical with important applications in the synthesis of fluorinated compounds, drug development, and material science. Its utility is underscored by its ability to introduce the chlorodifluoroacetyl moiety into organic molecules. A thorough understanding of its physical and chemical properties, reactivity, and handling requirements is essential for its safe and effective use in research and development.

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